

# An In-depth Guide to the Molecular Weight of Butane-1,4-<sup>13</sup>C<sub>2</sub>

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## Compound of Interest

Compound Name: Butane-1,4-13C2

Cat. No.: B1626772

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This technical guide provides a detailed analysis of the molecular weight of Butane-1,4-<sup>13</sup>C<sub>2</sub>, a stable isotope-labeled form of butane-1,4-diol. This information is crucial for researchers and scientists in drug development and metabolic studies who utilize labeled compounds for tracing and quantification in complex biological systems.

## Introduction to Isotopically Labeled Compounds

Stable isotope labeling is a non-radioactive method used to trace the metabolic fate of molecules. By replacing atoms of a specific element with their heavier, stable isotopes, researchers can distinguish the labeled molecule from its endogenous counterparts using mass spectrometry. Butane-1,4-<sup>13</sup>C<sub>2</sub> is specifically labeled at the first and fourth carbon positions with the Carbon-13 (<sup>13</sup>C) isotope.

## Calculation Methodology

The molecular weight of a molecule is the sum of the atomic masses of its constituent atoms. For an isotopically labeled compound like Butane-1,4-<sup>13</sup>C<sub>2</sub>, the calculation must account for the specific isotopes used.

The standard molecular formula for butane-1,4-diol is C<sub>4</sub>H<sub>10</sub>O<sub>2</sub><sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup>. In Butane-1,4-<sup>13</sup>C<sub>2</sub>, two of the four carbon atoms are replaced with the <sup>13</sup>C isotope. The calculation proceeds as follows:

- Identify the constituent atoms and their isotopes:

- 2 atoms of Carbon-13 ( $^{13}\text{C}$ )
- 2 atoms of Carbon-12 ( $^{12}\text{C}$ )
- 10 atoms of Hydrogen ( $^1\text{H}$ )
- 2 atoms of Oxygen ( $^{16}\text{O}$ )
- Sum the precise atomic masses of each isotope:
  - The atomic mass of  $^{12}\text{C}$  is defined as exactly 12.000000 Daltons (Da)[5][6][7].
  - The atomic mass of  $^{13}\text{C}$  is approximately 13.003355 Da[6][8][9][10].
  - The atomic mass of  $^1\text{H}$  is approximately 1.007825 Da.
  - The atomic mass of  $^{16}\text{O}$  is approximately 15.994915 Da.
- Calculate the total molecular weight:
  - $(2 \times 13.003355 \text{ Da}) + (2 \times 12.000000 \text{ Da}) + (10 \times 1.007825 \text{ Da}) + (2 \times 15.994915 \text{ Da}) = 92.07479 \text{ Da}$

This calculated value represents the monoisotopic mass, which is critical for high-resolution mass spectrometry analysis.

## Data Summary: Molecular Weight Comparison

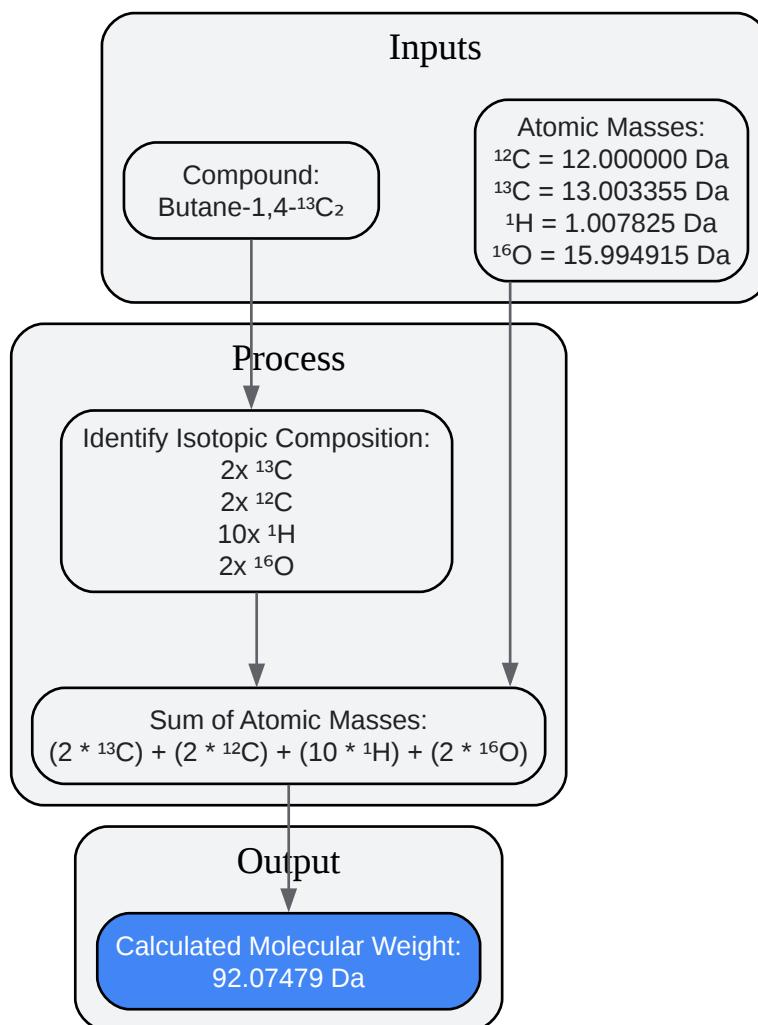
The table below summarizes the molecular weights of standard (unlabeled) butane-1,4-diol and its  $^{13}\text{C}_2$  labeled variant for easy comparison.

Compound	Molecular Formula	Isotopic Composition	Monoisotopic Mass (Da)
Butane-1,4-diol	$\text{C}_4\text{H}_{10}\text{O}_2$	$4x \text{ }^{12}\text{C}, 10x \text{ }^1\text{H}, 2x \text{ }^{16}\text{O}$	90.06808
Butane-1,4- $^{13}\text{C}_2$	$^{13}\text{C}_2\text{ }^{12}\text{C}_2\text{H}_{10}\text{O}_2$	$2x \text{ }^{13}\text{C}, 2x \text{ }^{12}\text{C}, 10x \text{ }^1\text{H}, 2x \text{ }^{16}\text{O}$	92.07479

Note: The average molecular weight of standard butane-1,4-diol, which accounts for the natural abundance of isotopes, is approximately 90.121 g/mol [1][4]. However, for mass spectrometry applications, the monoisotopic mass is the more relevant value.

## Logical Framework for Calculation

The determination of the molecular weight for an isotopically labeled compound is a straightforward process based on the sum of the masses of its specific isotopes. The logical flow is visualized in the diagram below.



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*Calculation workflow for molecular weight.*

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